

# Preparing Stock Solutions of 6-TMR-Tre for Cellular Imaging

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## Compound of Interest

Compound Name: 6 TMR Tre

Cat. No.: B12362503

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## Application Note and Protocol

**Audience:** Researchers, scientists, and drug development professionals engaged in microbiological research, particularly those studying mycobacterial cell envelope dynamics.

**Introduction:** 6-TMR-Tre is a fluorescently labeled trehalose analog that serves as a vital tool for investigating the biosynthesis and dynamics of the mycobacterial cell envelope.<sup>[1]</sup> This molecule is a conjugate of the fluorophore tetramethylrhodamine (TMR) and trehalose, a key sugar in mycobacteria. It selectively labels trehalose monomycolate (TMM), allowing for the real-time visualization of peptidoglycan and monomycolate dynamics at the single-cell level using techniques such as confocal and super-resolution microscopy.<sup>[1]</sup> Proper preparation of stock solutions is critical for obtaining reliable and reproducible experimental results. This document provides a detailed protocol for the preparation, storage, and handling of 6-TMR-Tre stock solutions.

## I. Core Concepts and Data

### Chemical and Physical Properties

A comprehensive understanding of the physicochemical properties of 6-TMR-Tre is essential for its effective use in experiments.

Property	Value	Reference
Molecular Weight (M.Wt)	753.75 g/mol	
Chemical Formula	C <sub>37</sub> H <sub>43</sub> N <sub>3</sub> O <sub>14</sub>	
Appearance	Solid or powder	
Purity	≥98% (HPLC)	
Solubility	Soluble to 5 mg/mL in DMSO	
Storage Temperature	-20°C	

Note: Always refer to the batch-specific molecular weight provided on the product vial or Certificate of Analysis for the most accurate calculations.

## Optical Properties

The spectral characteristics of 6-TMR-Tre determine the appropriate instrument settings for fluorescence imaging.

Parameter	Wavelength (nm)	Emission Color	Reference
Absorption Maximum (λ <sub>abs</sub> )	532 nm	N/A	
Emission Maximum (λ <sub>em</sub> )	580 nm	Yellow	

## II. Experimental Protocol: Stock Solution Preparation

This protocol outlines the step-by-step procedure for preparing a 1 mM stock solution of 6-TMR-Tre.

Materials:

- 6-TMR-Tre powder

- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes (amber or wrapped in foil)
- Pipettes and sterile, nuclease-free tips
- Vortex mixer
- Centrifuge

#### Procedure:

- **Pre-equilibration:** Before opening, allow the vial of 6-TMR-Tre powder to equilibrate to room temperature for approximately 15-20 minutes. This prevents condensation of moisture, which can affect the stability of the compound.
- **Reconstitution:** Briefly centrifuge the vial to ensure all the powder is at the bottom. To prepare a 1 mM stock solution, add the appropriate volume of anhydrous DMSO. For example, to a 1 mg vial of 6-TMR-Tre (M.Wt. 753.75), add 1.33 mL of DMSO.
- **Dissolution:** Cap the vial tightly and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. A brief sonication in a water bath can aid in dissolution if necessary.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, which can degrade the fluorescent probe, it is highly recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 5-10  $\mu$ L) in amber microcentrifuge tubes or tubes wrapped in aluminum foil to protect from light.
- **Storage:** Store the aliquots at -20°C. When stored properly, the stock solution should be stable for several months.

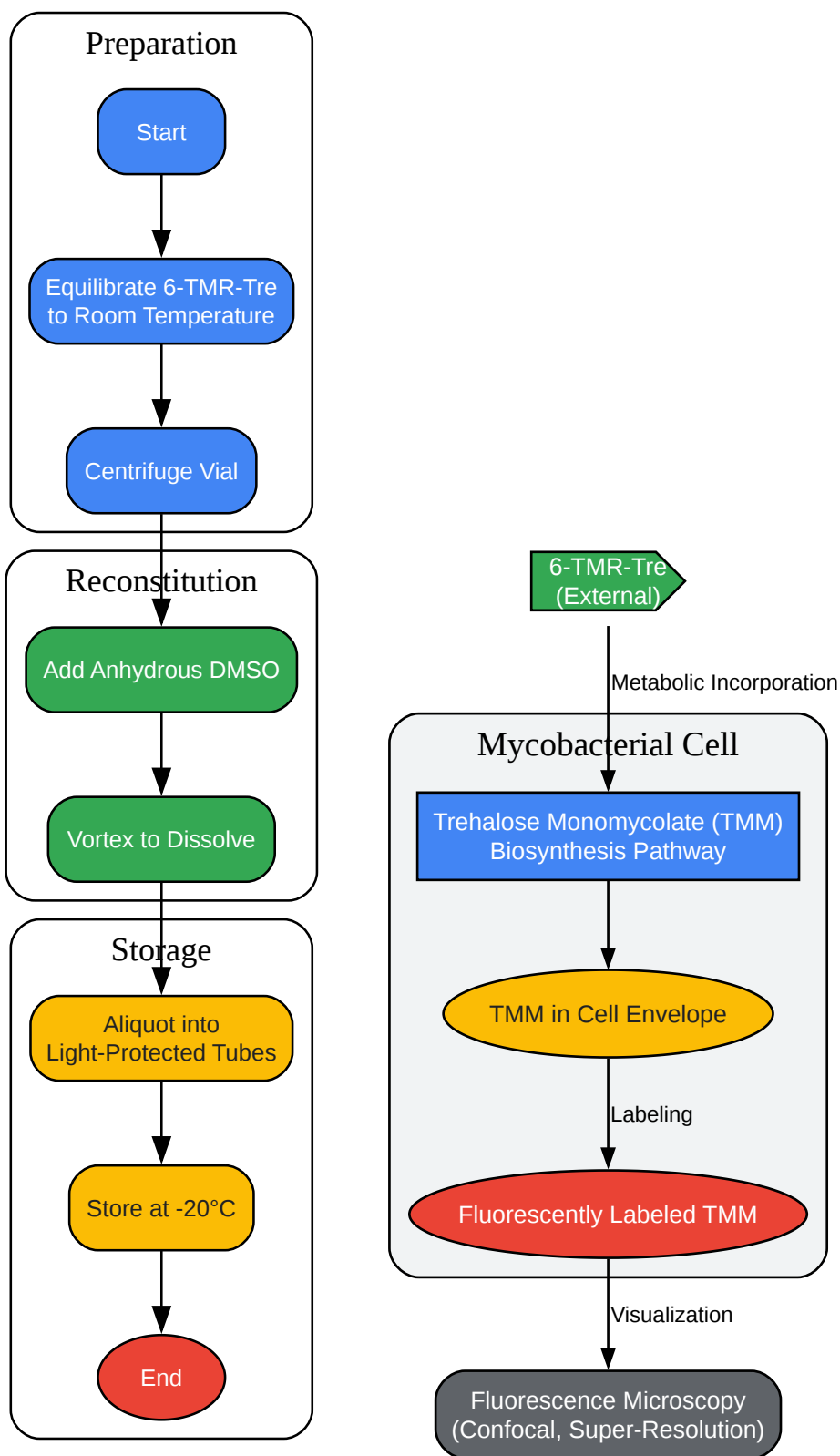
#### Safety Precautions:

- Always wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses, when handling DMSO and fluorescent dyes.
- Work in a well-ventilated area or a chemical fume hood.

- Refer to the Safety Data Sheet (SDS) for detailed safety information.

### **III. Visualized Workflow and Pathways**

#### **Experimental Workflow: 6-TMR-Tre Stock Solution Preparation**



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## References

- 1. rndsystems.com [rndsystems.com]
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